

Personal protective equipment for handling 3'-Hydroxypropiophenone

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Compound of Interest

Compound Name: 3'-Hydroxypropiophenone

Cat. No.: B076195

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Essential Safety and Handling of 3'-Hydroxypropiophenone

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **3'-Hydroxypropiophenone**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Hazard Summary and Personal Protective Equipment

3'-Hydroxypropiophenone is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is harmful if swallowed.^[2] Adherence to strict safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Table 1: Hazard Classifications for **3'-Hydroxypropiophenone**

Hazard Class	GHS Category
Skin Corrosion/Irritation	Category 2 ^[1] ^[2]
Serious Eye Damage/Eye Irritation	Category 2 / 2A ^[1] ^[2]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3 ^[1] ^[2]
Acute toxicity, oral	Category 4 ^[2]

Table 2: Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles or glasses meeting OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] [4]	To prevent eye contact which can cause serious irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation. While specific breakthrough times for 3'-Hydroxypropiophenone are not available, nitrile gloves generally offer good resistance to weak acids and many organic compounds.[5][6][7] However, they have poor resistance to some ketones and aromatic hydrocarbons.[7] Given that 3'-Hydroxypropiophenone is an aromatic ketone, prolonged or heavy exposure should be avoided. It is recommended to change gloves immediately if contamination is suspected.
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not required under normal use with adequate ventilation. If dusts are generated or ventilation is inadequate, a NIOSH-approved respirator should be used.	To prevent respiratory tract irritation.[4]

Operational and Disposal Plans

Handling Procedures:

- Engineering Controls: Always handle **3'-Hydroxypropiophenone** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[8\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[3\]](#)[\[4\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the laboratory.
- Dispensing: As **3'-Hydroxypropiophenone** is a solid, care should be taken to avoid creating dust when transferring the substance.[\[3\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[\[3\]](#)[\[8\]](#)

Spill Response Protocol:

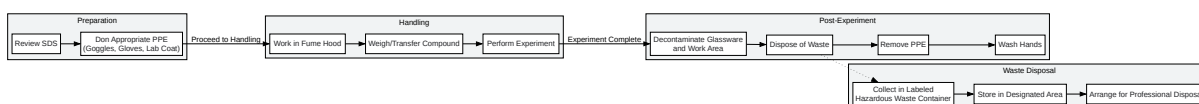
- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area if necessary.
- Don PPE: Put on the appropriate personal protective equipment as outlined in Table 2.
- Containment: For small spills, cover with an inert absorbent material such as sand, earth, or vermiculite.[\[3\]](#)
- Clean-up: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.[\[3\]](#)[\[4\]](#) Avoid generating dust.
- Decontamination: Clean the spill area thoroughly with soap and water.[\[1\]](#)
- Waste Disposal: Dispose of the contaminated materials and PPE as hazardous waste in accordance with local, state, and federal regulations.

Disposal Plan:

- **Waste Collection:** Collect waste **3'-Hydroxypropiophenone** and any contaminated materials in a clearly labeled, sealed container.
- **Waste Segregation:** Do not mix with other waste streams unless compatible. Halogenated and non-halogenated organic waste should generally be kept separate.[8]
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not discharge to sewer systems. [5] Always follow your institution's specific hazardous waste disposal procedures.

Experimental Protocols

Currently, there are no established Permissible Exposure Limits (PELs) from OSHA for **3'-Hydroxypropiophenone**. [9] Therefore, it is crucial to handle this compound with care, always aiming to minimize any potential exposure through the consistent use of appropriate PPE and engineering controls.



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Caption: Workflow for the safe handling of **3'-Hydroxypropiophenone**.

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